

Application Notes and Protocols for BMS-707035 in Cell Culture

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Compound of Interest

Compound Name: BMS-707035

Cat. No.: B606244

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Introduction

BMS-707035 is a potent and specific inhibitor of the human immunodeficiency virus type 1 (HIV-1) integrase enzyme.^{[1][2]} As a strand transfer inhibitor (INSTI), it represents a critical class of antiretroviral drugs. Its mechanism of action involves blocking the final step of proviral DNA integration into the host cell genome, a crucial stage in the HIV-1 replication cycle.^{[1][3]} Recent studies have also explored its potential activity against other viral targets, such as the main protease of SARS-CoV-2.^[4] These application notes provide detailed protocols for the use of **BMS-707035** in cell culture-based assays to evaluate its antiviral efficacy and cytotoxicity.

Mechanism of Action

BMS-707035 specifically targets the HIV-1 integrase, a key enzyme in the retroviral pre-integration complex. The binding of **BMS-707035** to the integrase enzyme is a mutually exclusive event with the binding of the target host DNA.^{[1][2]} This prevents the covalent insertion of the reverse-transcribed viral DNA into the host cell's chromosome, effectively halting the viral replication cycle.

Quantitative Data Summary

The following tables summarize the in vitro efficacy and cytotoxicity of **BMS-707035** from various studies.

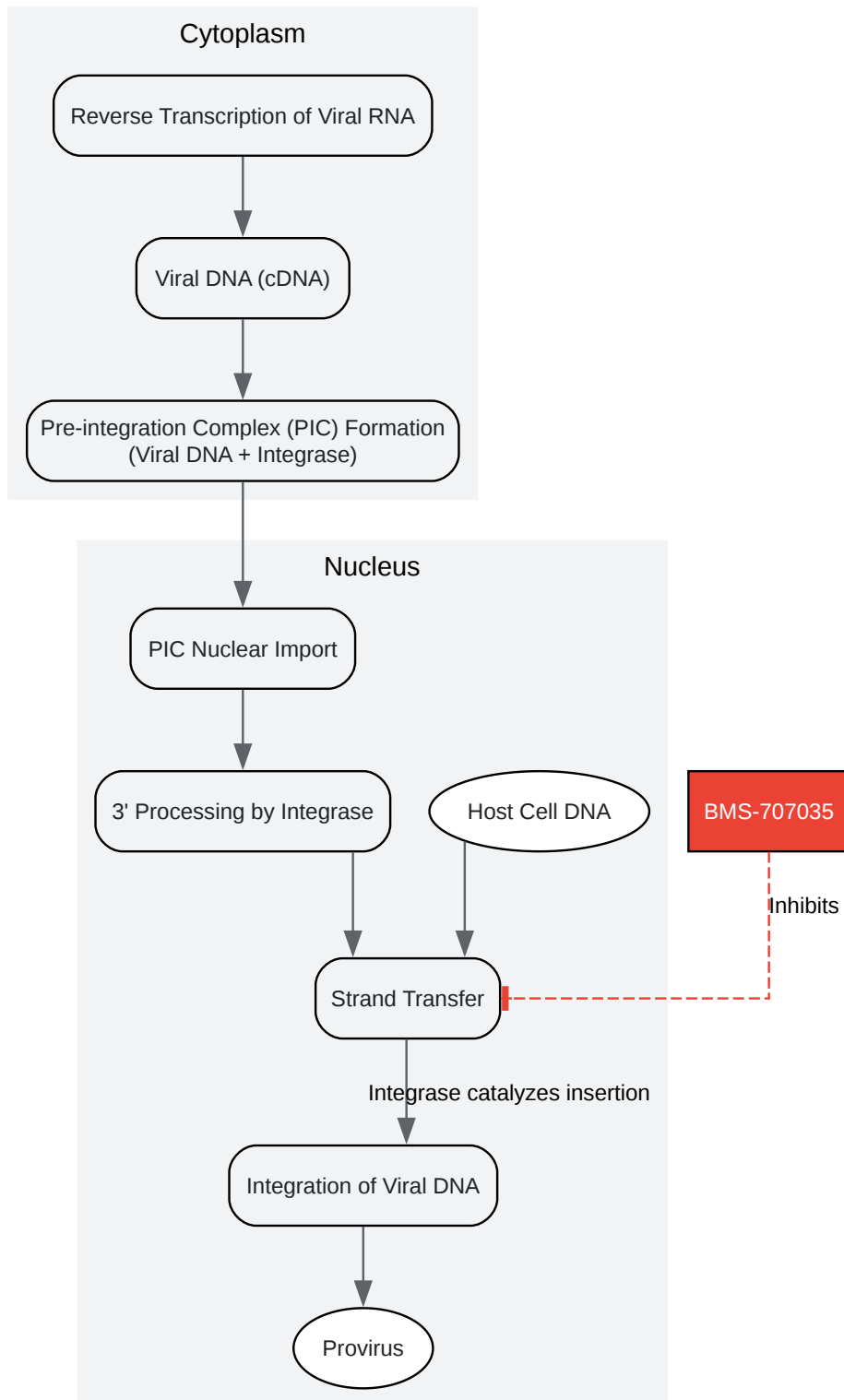
Parameter	Value	Assay Conditions	Reference
IC50 (HIV-1 Integrase Strand Transfer)	15 nM	Enzyme Assay	[1] [2] [5]
IC50 (HIV-1 Integrase DNA Strand Transfer)	14 nM	Enzyme Assay	[4]
EC50 (Antiviral Activity against HIV-1)	2 nM	In the presence of 10% Fetal Bovine Serum (FBS)	[6]
EC50 (Antiviral Activity against HIV-1)	17 nM	In the presence of 15 mg/mL human serum albumin	[6]
EC50 (SARS-CoV-2 Replication)	0.27 μ M	Infected Huh7.5 cells	[4]
CC50 (Cytotoxicity)	\geq 45 μ M	Several cell lines	[6]

IC50: Half-maximal inhibitory concentration; EC50: Half-maximal effective concentration; CC50: Half-maximal cytotoxic concentration.

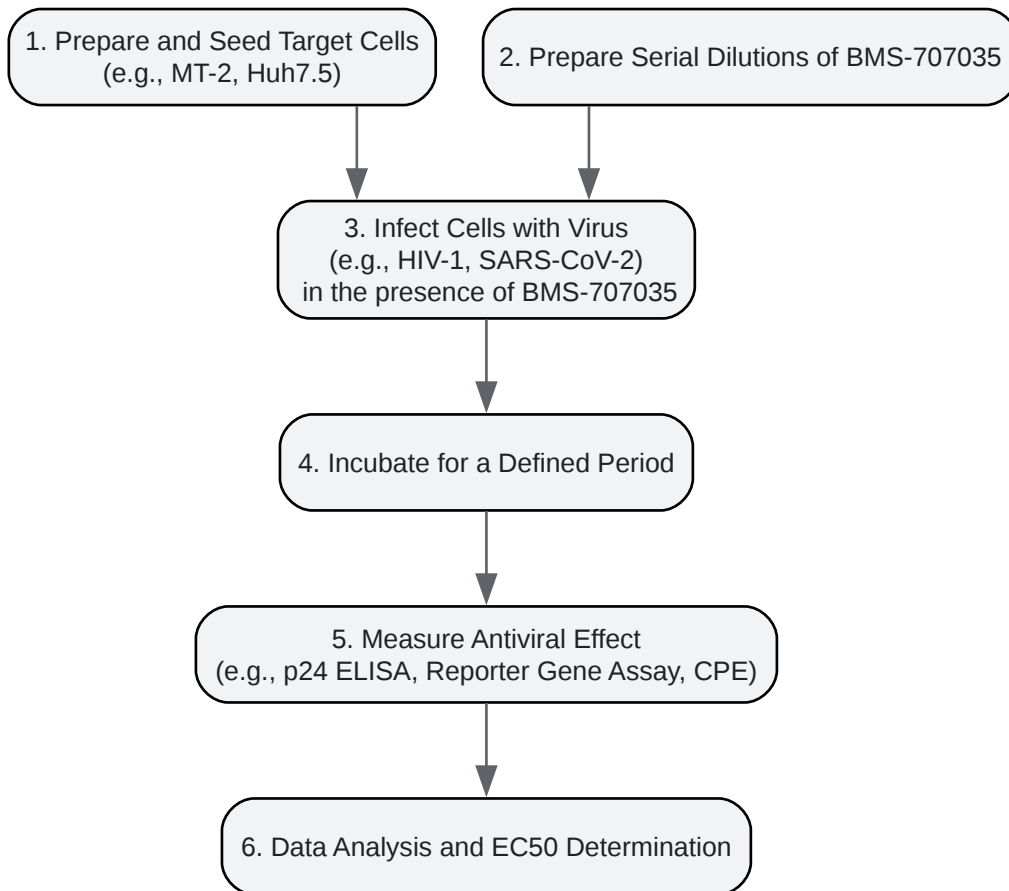
Signaling Pathway and Experimental Workflow Diagrams

HIV-1 Integration Pathway and Inhibition by **BMS-707035**

HIV-1 Integration Pathway and Inhibition by BMS-707035



General Workflow for BMS-707035 Antiviral Assay



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